

natural sources of hexahydroindan polycyclic hydrocarbons

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Hexahydroindan

CAS No.: 496-10-6

Cat. No.: S590035

[Get Quote](#)

Identified Natural Source

The search results indicate that compounds with a **hexahydroindan** skeleton can be found in nature. One identified source is a species of moss:

- Source Organism:** The moss *Frullania tamarisci* subsp. *tamarisci*, a species found widely in Europe [1].
- Identified Compound:** This moss produces the sesquiterpene alcohol **tamariscol**, a novel compound with the chemical name **3,7-dimethyl-2-(2-methyl-1-propenyl)hexahydroindan-2-ol** [1].

Chemical Profile of Hexahydroindan

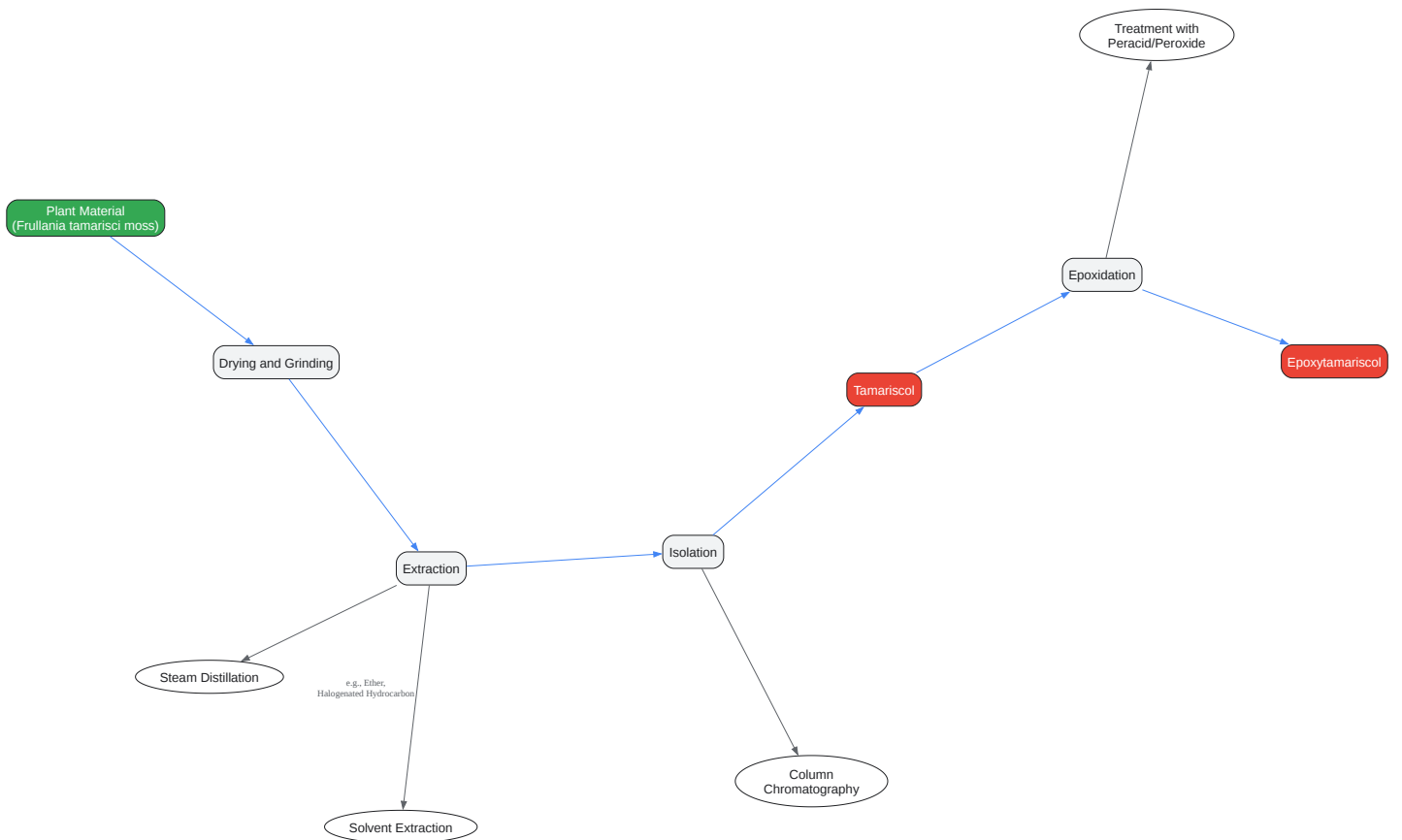
The table below summarizes the basic chemical information for the core **hexahydroindan** structure [2].

Property	Description
Common Name	Hexahydroindan [2]
IUPAC Name	octahydro-1H-indene [2]
Chemical Formula	C ₉ H ₁₆ [2]

Property	Description
Average Molecular Weight	124.227 g/mol [2]
Class	Polycyclic hydrocarbon [2]
SMILES	<chem>C1CC2CCCCC2C1</chem> [2]

Extraction and Synthesis Methodology

The following diagram outlines the general workflow for obtaining tamariscol and its derivative from the source moss, as described in a patent [1].



Click to download full resolution via product page

*Experimental workflow for obtaining **hexahydroindan** derivatives from moss.*

The extraction and synthesis process involves the following steps [1]:

- **Plant Material Preparation:** Dried and ground *Frullania tamarisci* moss is used as the starting material.
- **Extraction:** The ground moss is subjected to extraction using one of two primary methods:
 - **Solvent Extraction:** Using solvents such as diethyl ether, methylene chloride, or methanol.
 - **Steam Distillation or Supercritical Extraction:** Using steam or supercritical carbon dioxide. The oil obtained from steam distillation can be used directly in fragrance applications.
- **Isolation:** The extracted oil is then processed to isolate tamariscol, typically through techniques like distillation or silica gel column chromatography.
- **Derivatization (Synthesis of Epoxytamariscol):** Tamariscol can be chemically modified via a standard epoxidation reaction.
 - **Reagents:** Treatment with an organic peracid (e.g., peracetic acid, m-chloroperbenzoic acid) or hydrogen peroxide.
 - **Conditions:** The reaction is generally carried out in a solvent like methanol or diethyl ether at temperatures ranging from around -50°C to 50°C, often at room temperature.

Research Summary and Limitations

The available information is sufficient to confirm a natural source but is limited for a comprehensive technical guide.

- **Key Finding:** A specific **hexahydroindan** derivative (tamariscol) is naturally synthesized by the moss *Frullania tamarisci* [1].
- **Significant Gaps:** The search results do not contain detailed experimental protocols with quantitative parameters (e.g., exact solvent volumes, temperatures, chromatographic conditions, reaction yields, or spectroscopic data). Information on other natural sources, biosynthetic pathways, or biological activity data for the core **hexahydroindan** structure is also absent.

To deepen your research, I suggest:

- **Consulting Specialized Databases:** Use scientific databases like SciFinder, Reaxys, or PubMed to search for the specific compound "tamariscol" or "3,7-dimethyl-2-(2-methyl-1-propenyl)hexahydroindan-2-ol".
- **Reviewing Original Publications:** Look for the primary research article cited in the patent: *Tetrahedron Letters*, 25 (13), 1401-1402 (1984), which likely contains the full spectroscopic and analytical data for the initial discovery of tamariscol.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. EP0161558B1 - Riechstoffkomposition [patents.google.com]
2. Showing metabocard for Hexahydroindan (HMDB0253139) [hmdb.ca]

To cite this document: Smolecule. [natural sources of hexahydroindan polycyclic hydrocarbons].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b590035#natural-sources-of-hexahydroindan-polycyclic-hydrocarbons>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com